

# An In-Depth Technical Guide to 1-Acetylpiperidine-3-carboxamide

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## Compound of Interest

Compound Name: 1-Acetylpiperidine-3-carboxamide

CAS No.: 15827-99-3

Cat. No.: B177694

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1-Acetylpiperidine-3-carboxamide**, a heterocyclic compound of interest in medicinal chemistry and drug development. We will delve into its chemical identity, synthesis, physicochemical properties, and its emerging potential in therapeutic applications, grounded in authoritative scientific literature.

## Core Chemical Identity

**1-Acetylpiperidine-3-carboxamide** is a derivative of piperidine, a ubiquitous scaffold in pharmaceutical compounds. Its structure is characterized by an acetyl group affixed to the piperidine nitrogen and a carboxamide functional group at the 3-position. This unique arrangement of functional groups imparts specific chemical properties and biological activities.

## Key Identifiers and Physicochemical Properties

A precise understanding of a compound's identifiers is fundamental for any research and development endeavor. The key identifiers and properties for **1-Acetylpiperidine-3-carboxamide** are summarized below.

Identifier	Value	Source(s)
CAS Number	15827-99-3	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	170.21 g/mol	[2][3]
IUPAC Name	1-acetylpiperidine-3-carboxamide	N/A
Synonym(s)	1-acetyl-3-piperidinecarboxamide	[2]
Canonical SMILES	<chem>CC(=O)N1CCCC(C1)C(=O)N</chem>	N/A
InChI Key	MIFWTSLDLPGOCM-UHFFFAOYSA-N	[2]
Melting Point	141-142 °C	[2]
Storage	Sealed in dry, 2-8°C	[3]

## Synthesis and Chemical Logic

The synthesis of **1-Acetylpiperidine-3-carboxamide** logically proceeds through the formation of the core piperidine-3-carboxamide structure followed by N-acetylation. While a specific, detailed protocol for this exact compound is not readily available in peer-reviewed literature, a general and authoritative synthesis strategy can be extrapolated from established methods for analogous piperidine derivatives.

A common and logical approach involves the amide coupling of a suitable piperidine precursor followed by acetylation. The following protocol is a representative, field-proven methodology for the synthesis of N-arylpiperidine-3-carboxamide analogues, which can be adapted for the synthesis of the parent compound.[4]

## Representative Synthetic Protocol: Amide Coupling and Acetylation

This protocol outlines the general steps for creating a piperidine-3-carboxamide scaffold, which is the direct precursor to the target molecule.

### Step 1: Amide Bond Formation (EDC Coupling)

- **Reactant Preparation:** Dissolve the starting piperidine-3-carboxylic acid (with the nitrogen protected, e.g., with a Boc group) in a suitable aprotic solvent such as dichloromethane

(DCM).

- **Amine Addition:** Add the desired amine (for the parent compound, this would be an ammonia source like ammonium chloride with a base to liberate ammonia) to the solution.
- **Coupling Agent:** Introduce an amide coupling agent, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), along with an activator like Hydroxybenzotriazole (HOBt).
- **Reaction:** Stir the mixture at room temperature until reaction completion, which can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is typically washed with aqueous solutions to remove excess reagents and byproducts. The organic layer is then dried and concentrated. The crude product is purified using column chromatography to yield the protected piperidine-3-carboxamide.

#### Step 2: N-Deprotection (if necessary)

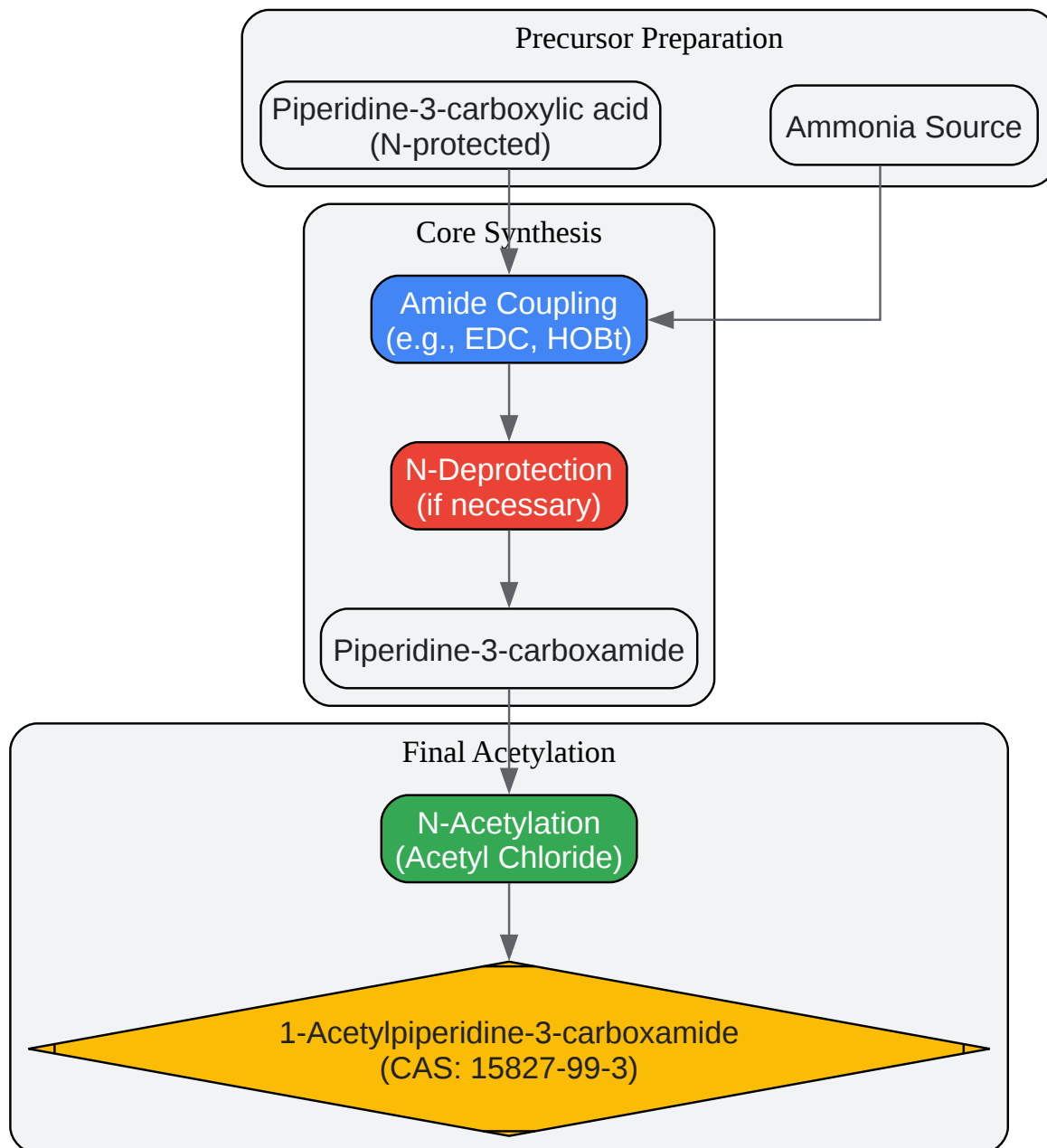
- If a protecting group like Boc was used, it must be removed. This is typically achieved by treating the compound with a strong acid, such as trifluoroacetic acid (TFA) in DCM, or with hydrochloric acid in an organic solvent.
- The reaction is stirred until the deprotection is complete (monitored by TLC).
- The solvent and excess acid are removed under reduced pressure to yield the piperidine-3-carboxamide salt.

#### Step 3: N-Acetylation

- **Reactant Preparation:** Dissolve the deprotected piperidine-3-carboxamide in a suitable solvent, such as DCM, in the presence of a base (e.g., triethylamine or pyridine) to neutralize the salt and scavenge the acid produced during the reaction.
- **Acetylation:** Add acetyl chloride or acetic anhydride dropwise to the cooled solution.
- **Reaction:** Allow the mixture to warm to room temperature and stir until the reaction is complete.

- Work-up and Purification: The reaction is quenched and worked up similarly to the coupling step. The final product, **1-Acetylpiperidine-3-carboxamide**, is then purified by recrystallization or column chromatography.

## Diagram of Synthetic Logic



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Caption: General synthetic pathway to **1-Acetylpiperidine-3-carboxamide**.

## Applications in Drug Development

The piperidine scaffold is a cornerstone in medicinal chemistry, and its derivatives are explored for a wide range of therapeutic applications.[3] While research on **1-Acetylpiperidine-3-carboxamide** itself is limited, the broader class of N-substituted piperidine-3-carboxamides has shown significant promise, particularly in oncology.

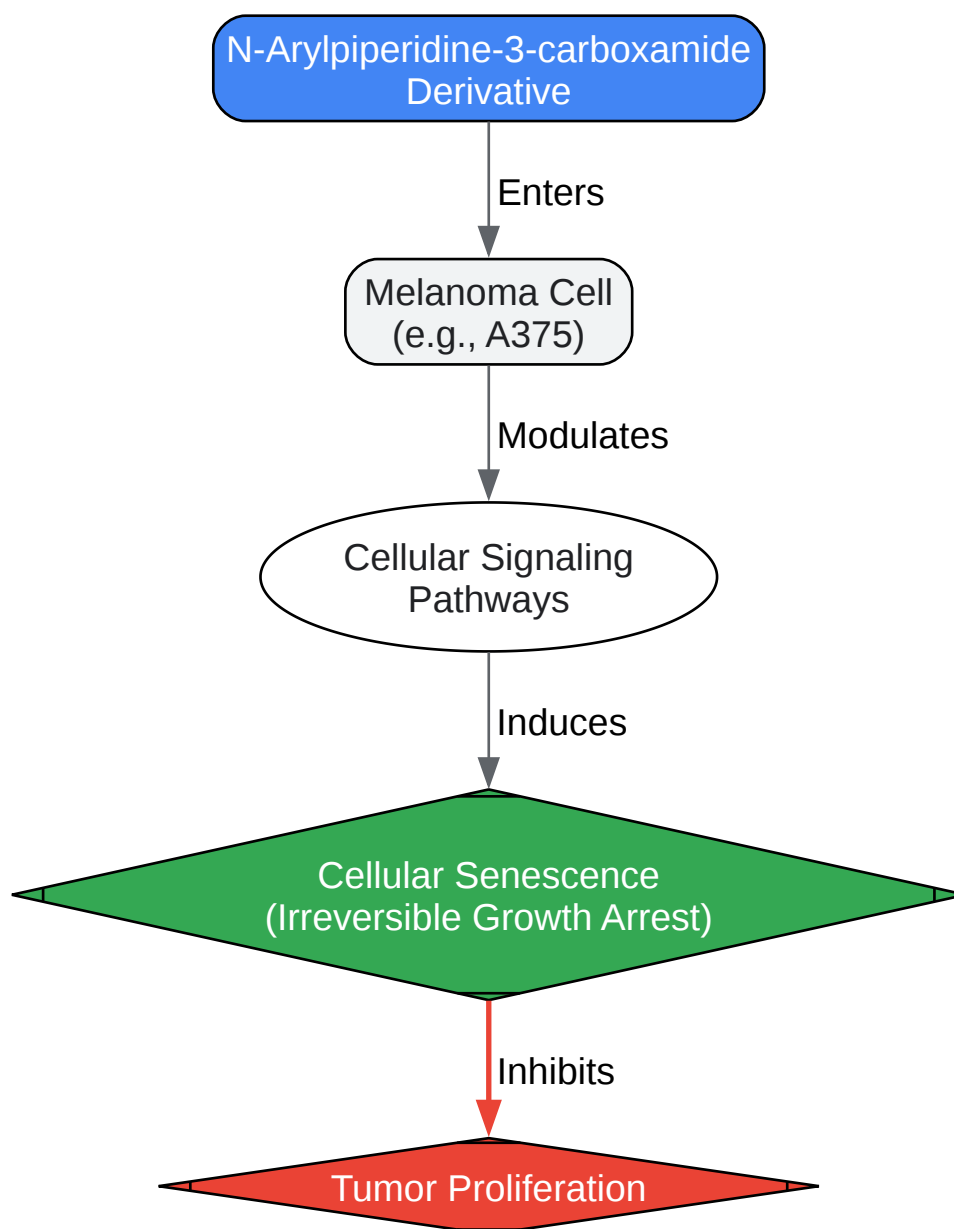
## Anti-Melanoma Activity and Induction of Senescence

Recent groundbreaking research has identified N-arylpiperidine-3-carboxamide derivatives as potent anti-melanoma agents.[3][4] These compounds have been shown to induce a senescence-like phenotype in human melanoma cells, which is a state of irreversible cell cycle arrest.[4] This mechanism presents a novel therapeutic strategy for cancer treatment, as it halts the proliferation of malignant cells.

In a high-throughput screening of a large small-molecule library, a hit compound with an N-arylpiperidine-3-carboxamide scaffold was discovered.[4] Subsequent synthesis and evaluation of a focused library of analogues led to the identification of compounds with significantly improved anti-melanoma activity.[4] For instance, one derivative demonstrated an IC<sub>50</sub> value of 0.03 μM in A375 human melanoma cells, which was correlated with a marked induction of senescence-like morphological changes.[4]

This body of work strongly suggests that the **1-Acetylpiperidine-3-carboxamide** core structure is a valuable starting point for the design and synthesis of novel anti-cancer therapeutics. The acetyl group at the N-1 position can be systematically replaced with various aryl groups to explore the structure-activity relationship (SAR) and optimize for potency and selectivity.

Signaling Pathway Visualization



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Caption: Mechanism of action for anti-melanoma piperidine-3-carboxamides.

## Safety, Handling, and Storage

As a research chemical, **1-Acetylpiperidine-3-carboxamide** should be handled with care, following standard laboratory safety protocols. While a specific safety data sheet (SDS) for this exact CAS number is not widely available, data from closely related piperidine derivatives can provide guidance.

## General Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling this compound.
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.
- Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.

For piperidine and its derivatives, general hazards may include skin irritation, serious eye irritation, and potential respiratory irritation.[\[5\]](#)[\[6\]](#)

## Storage

For optimal stability, **1-Acetylpiperidine-3-carboxamide** should be stored in a tightly sealed container in a dry, cool place, with a recommended temperature of 2-8°C.[\[3\]](#)

## Conclusion and Future Directions

**1-Acetylpiperidine-3-carboxamide** is a valuable heterocyclic building block with significant, albeit underexplored, potential in drug discovery. The established anti-melanoma activity of its N-aryl derivatives highlights the promise of this chemical scaffold. Future research should focus on the synthesis of a wider range of derivatives, detailed investigation of their mechanisms of action, and in vivo efficacy studies. As a key intermediate, a thorough understanding of the properties and handling of **1-Acetylpiperidine-3-carboxamide** is essential for any scientist working in this exciting area of medicinal chemistry.

## References

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